

# N-Methyl Homarylamine hydrochloride CAS number 136366-39-7

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## Compound of Interest

Compound Name: *N-Methyl Homarylamine hydrochloride*

Cat. No.: *B1163423*

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## N-Methyl Homarylamine Hydrochloride: A Technical Overview

CAS Number: 136366-39-7

Synonyms: N,N-dimethyl-1,3-benzodioxole-5-ethanamine, monohydrochloride; N,N-dimethyl Homopiperonylamine[1]

This technical guide provides a summary of the available information on **N-Methyl Homarylamine hydrochloride**, a phenethylamine derivative intended for research and forensic applications.[1][2]

## Chemical and Physical Properties

**N-Methyl Homarylamine hydrochloride** is an analytical reference standard.[1] Its primary function is for use in controlled laboratory settings for identification and quantification purposes. The compound is structurally related to other phenethylamines, a class of compounds known for their diverse biological activities. However, specific physiological and toxicological properties of **N-Methyl Homarylamine hydrochloride** have not been extensively documented in publicly available literature.

Property	Value
Formal Name	N,N-dimethyl-1,3-benzodioxole-5-ethanamine, monohydrochloride[1]
CAS Number	136366-39-7[1][3][4]
Molecular Formula	C <sub>11</sub> H <sub>15</sub> NO <sub>2</sub> • HCl[1]
Formula Weight	229.7 g/mol [1]
Purity	≥98%[1]
Formulation	A crystalline solid[1]
SMILES	CN(C)CCC1=CC(OCO2)=C2C=C1.Cl[1]
InChI Key	UQIGBMMOTJOZDN-UHFFFAOYSA-N[1]

## Solubility

The solubility of **N-Methyl Homarylamine hydrochloride** in various solvents has been reported as follows:

Solvent	Solubility
DMF	30 mg/mL[1]
DMSO	30 mg/mL[1]
Ethanol	5 mg/mL[1]
PBS (pH 7.2)	10 mg/mL[1]

## Biological Activity and Mechanism of Action

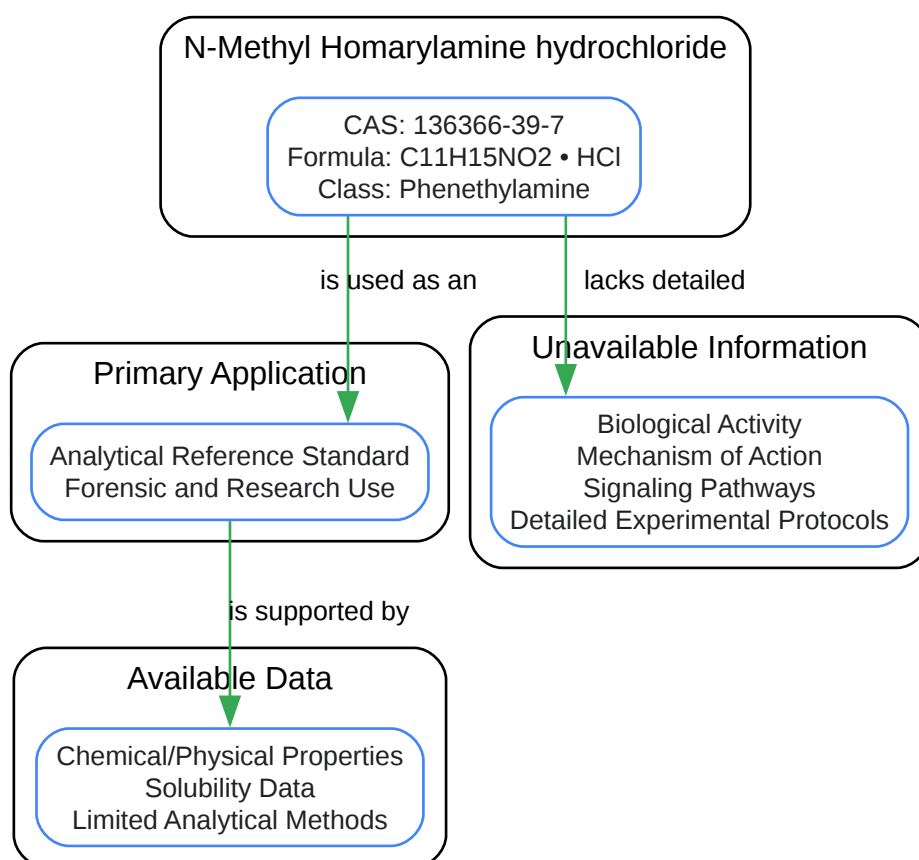
As of the current date, there is a notable absence of published research detailing the biological activity, mechanism of action, or associated signaling pathways for **N-Methyl Homarylamine hydrochloride**. It is categorized as a phenethylamine, a broad class of compounds that can interact with various targets within the central nervous system.[1][5][6] However, without specific studies on this particular compound, any potential biological effects remain speculative.

## Experimental Protocols

Detailed experimental protocols involving **N-Methyl Homarylamine hydrochloride** are not available in the public domain. The primary literature citing this compound is limited to its analytical characterization. One notable reference is a study by Noggle, Clark, and De Ruiter (1991), which focused on liquid chromatographic and spectral methods to differentiate 3,4-methylenedioxymethamphetamine (MDMA) from its regioisomeric phenethylamines.[1] This suggests that analytical methods such as liquid chromatography would be a key experimental technique for working with this compound.

## Visualization of Relationships

Due to the lack of information on biological pathways or complex experimental workflows, a diagram illustrating the logical relationship of the available information is provided below.



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Caption: Information availability for N-Methyl Homarylamine HCl.

## Storage and Stability

For long-term storage, it is recommended to keep **N-Methyl Homarylamine hydrochloride** at -20°C.[1] The compound is reportedly stable for at least 5 years under these conditions.[1] It is shipped at room temperature in the continental US, though this may vary for other locations.[1]

## Safety Information

This product is intended for research and forensic applications only and is not for human or veterinary use.[1] As with any chemical, appropriate personal protective equipment should be used when handling this compound.

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## References

- 1. caymanchem.com [caymanchem.com]
- 2. N-methyl Homarylamine (hydrochloride) - Labchem Catalog [labchem.com.my]
- 3. N-methyl Homarylamine (hydrochloride) [A crystalline solid] [lgcstandards.com]
- 4. 136366-39-7(N,N-dimethyl-1,3-benzodioxole-5-ethanamine,monohydrochloride) | Kuujia.com [kuujia.com]
- 5. medchemexpress.com [medchemexpress.com]
- 6. medchemexpress.com [medchemexpress.com]
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